

Arlacel A: A Technical Guide to its Properties and Emulsifying Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Arlacel A*

Cat. No.: *B1262539*

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Arlacel A, a non-ionic surfactant, is a well-established excipient in the pharmaceutical, cosmetic, and food industries. Its primary function is as a highly effective water-in-oil (W/O) emulsifier, though it can also be utilized in oil-in-water (O/W) emulsions. This technical guide provides an in-depth overview of the properties, mechanism of action, and experimental considerations for **Arlacel A**.

Core Properties of Arlacel A

Arlacel A is the trade name for Mannide Monooleate, also known as Dianhydro-d-mannitol monooleate.^[1] It is a fatty acid ester of an anhydrohexitol. Its chemical structure confers amphiphilic properties, which are fundamental to its function as a surfactant.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Arlacel A**:

Property	Value	Reference
Chemical Name	Mannide Monooleate	[1]
Synonyms	Dianhydro-d-mannitol monooleate	[1]
Molecular Formula	C ₂₄ H ₄₂ O ₅	[1]
Molecular Weight	410.6 g/mol	[1]
HLB Value	3.7 (for Sorbitan sesquioleate) ¹	
Physical Form	Oily liquid	
Solubility	Soluble in oils; dispersible in water	

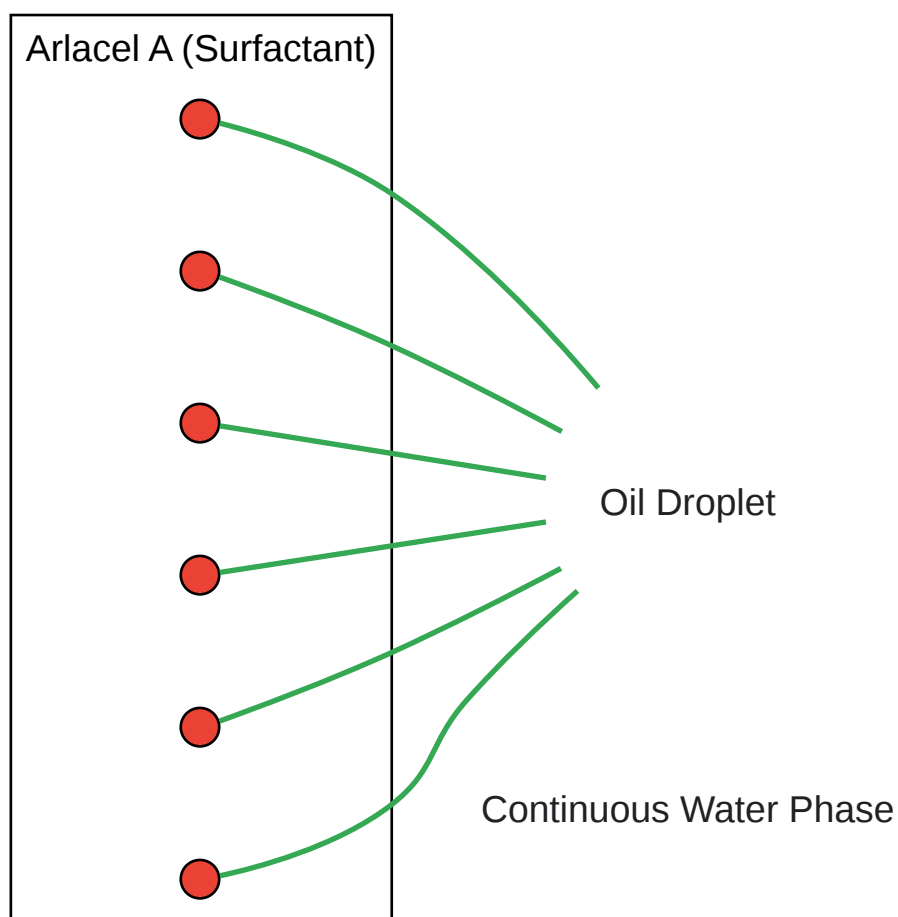
¹Note: While "**Arlacel A**" is chemically Mannide Monooleate, the closely related "Arlacel 83" (Sorbitan sesquioleate) has a published HLB value of 3.7, which is indicative of its utility as a W/O emulsifier.

Mechanism of Action: Emulsification

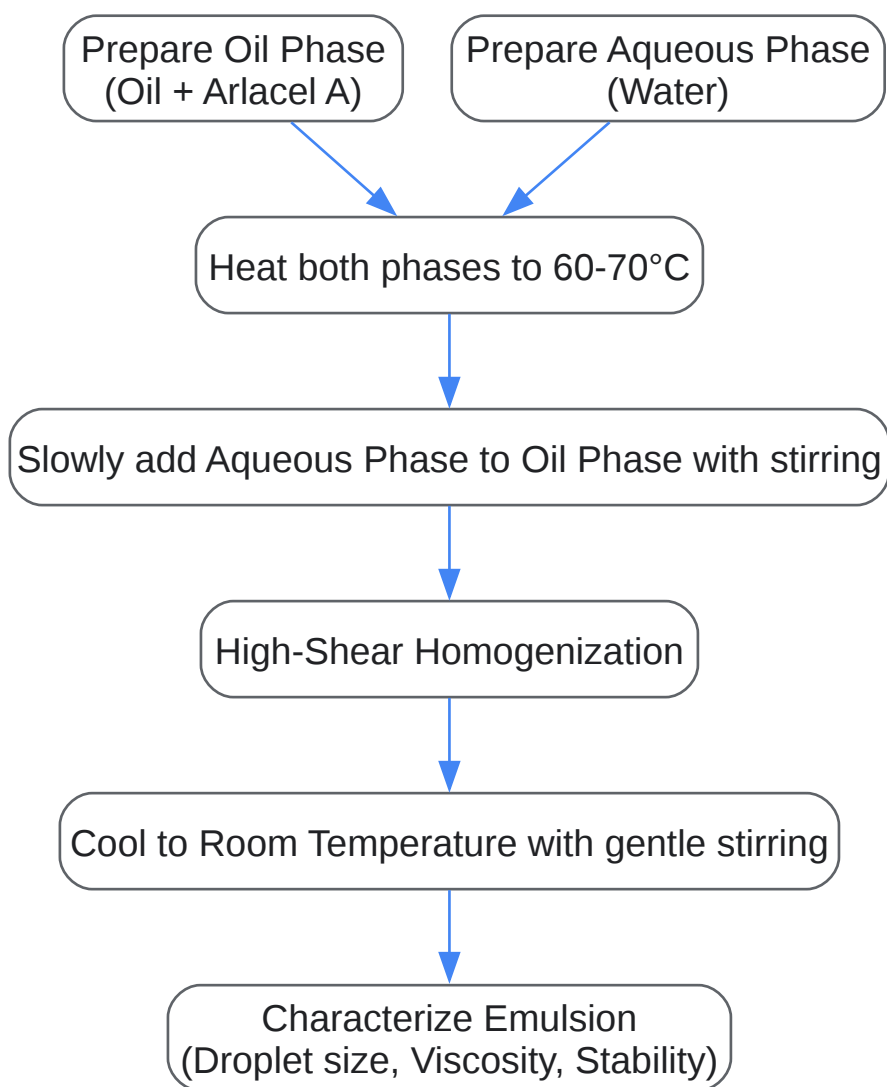
The primary mechanism of action for **Arlacel A** is the formation and stabilization of emulsions. Emulsions are dispersions of one immiscible liquid in another, such as oil in water. **Arlacel A**, being a surfactant, possesses both a hydrophilic (water-loving) head and a lipophilic (oil-loving) tail.

When added to an oil and water mixture and subjected to shear stress (e.g., homogenization), **Arlacel A** molecules migrate to the interface between the oil and water phases. The lipophilic tails orient themselves into the oil phase, while the hydrophilic heads remain in the aqueous phase. This arrangement reduces the interfacial tension between the two liquids, facilitating the formation of small droplets of the dispersed phase.

The surfactant molecules then form a protective layer around these droplets, creating a physical barrier that prevents them from coalescing and the emulsion from separating.



Mechanism of Emulsion Stabilization by Arlacel A



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References

- 1. Arlacel A | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]

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